

Application Notes and Protocols for the Synthesis of Calcium Mesoxalate Trihydrate

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Compound of Interest

Compound Name: *Calcium mesoxalate trihydrate*

Cat. No.: *B15550010*

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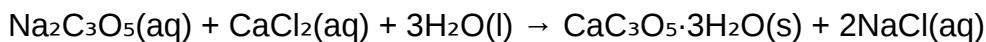
For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium mesoxalate trihydrate, the calcium salt of mesoxalic acid (also known as ketomalonic acid), is a compound of interest in various fields, including biochemistry and materials science. Its synthesis is crucial for studies related to its biological roles and potential applications. This document provides a detailed, step-by-step protocol for the laboratory-scale synthesis of **calcium mesoxalate trihydrate** via a precipitation reaction. The procedure outlined is a representative method based on established principles of inorganic salt synthesis.

Chemical Reaction

The synthesis is based on the aqueous precipitation reaction between a soluble mesoxalate salt (sodium mesoxalate) and a soluble calcium salt (calcium chloride). The reaction proceeds as follows:



Data Presentation

The following table summarizes the quantitative data for a representative synthesis of **calcium mesoxalate trihydrate**.

Parameter	Value	Notes
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Reactants		
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Sodium Mesoxalate Monohydrate	1.80 g	Formula: $(HO)_2C(COONa)_2$. Note: Commercially available "sodium mesoxalate" is often the dihydrate form.
Calcium Chloride (Anhydrous)	1.11 g	Formula: $CaCl_2$
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Solvents		
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Deionized Water (for Sodium Mesoxalate)	100 mL	Used to prepare a 0.1 M solution.
Deionized Water (for Calcium Chloride)	100 mL	Used to prepare a 0.1 M solution.
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Reaction Conditions		
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Temperature	Room Temperature (~20-25 °C)	Low temperatures can favor the formation of higher hydrates.
Reaction Time	1 hour	For complete precipitation.
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Product		
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Product Name	Calcium Mesoxalate Trihydrate	Formula: $CaC_3O_5 \cdot 3H_2O$
Theoretical Yield	~1.96 g	Based on sodium mesoxalate as the limiting reagent.
Appearance	White crystalline solid	
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Experimental Protocol

This protocol details the step-by-step methodology for the synthesis of **calcium mesoxalate trihydrate**.

Materials and Equipment:

- Sodium mesoxalate monohydrate ($\geq 98\%$)
- Calcium chloride (anhydrous, $\geq 96\%$)
- Deionized water
- Two 250 mL beakers
- 100 mL graduated cylinders
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper (e.g., Whatman No. 1)
- Vacuum flask
- Spatula and weighing paper
- Desiccator

Procedure:

- Preparation of Reactant Solutions:
 - Sodium Mesoxalate Solution (0.1 M): Weigh out 1.80 g of sodium mesoxalate monohydrate and dissolve it in 100 mL of deionized water in a 250 mL beaker. Stir until fully dissolved.
 - Calcium Chloride Solution (0.1 M): Weigh out 1.11 g of anhydrous calcium chloride and dissolve it in 100 mL of deionized water in a separate 250 mL beaker. Stir until fully dissolved.
- Precipitation Reaction:
 - Place the beaker containing the 100 mL of 0.1 M sodium mesoxalate solution on a magnetic stirrer and add a stir bar.

- Slowly add the 100 mL of 0.1 M calcium chloride solution to the sodium mesoxalate solution while stirring continuously.
- A white precipitate of **calcium mesoxalate trihydrate** will form immediately.
- Continue stirring the mixture at room temperature for 1 hour to ensure the reaction goes to completion and to allow for crystal growth.

• Isolation and Purification of the Product:

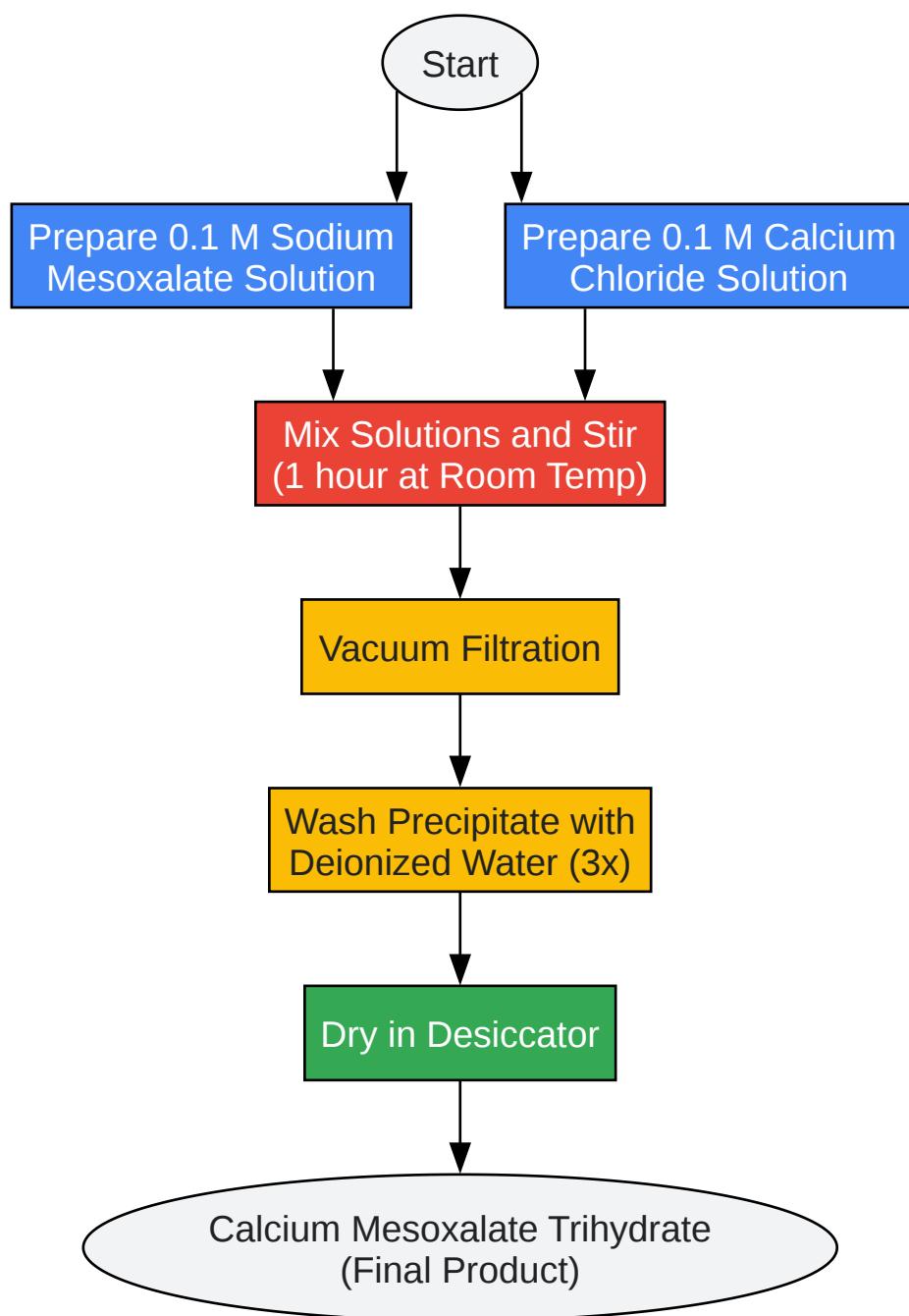
- Set up a vacuum filtration apparatus with a Buchner funnel and filter paper.
- Wet the filter paper with a small amount of deionized water to ensure a good seal.
- Pour the suspension containing the precipitate into the Buchner funnel and apply a vacuum.
- Wash the collected solid with three portions of 20 mL of cold deionized water to remove any soluble byproducts (e.g., sodium chloride).
- After the final wash, allow the solid to be dried on the filter by pulling air through it for approximately 15-20 minutes.

• Drying and Storage:

- Carefully transfer the filtered solid to a pre-weighed watch glass.
- Dry the product in a desiccator over a suitable desiccant (e.g., silica gel) at room temperature until a constant weight is achieved. Avoid high temperatures to prevent the loss of water of hydration.
- Once dry, weigh the final product and calculate the percentage yield.
- Store the **calcium mesoxalate trihydrate** in a tightly sealed container at room temperature.

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **calcium mesoxalate trihydrate**.



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Caption: Experimental workflow for the synthesis of **Calcium Mesoxalate Trihydrate**.

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